

# A Technical Guide to the Physical Properties of 1,3-Dibromoacetone

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## Compound of Interest

Compound Name: 1,3-Dibromoacetone

Cat. No.: B016897

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **1,3-dibromoacetone**. The information presented is intended to support laboratory research, chemical synthesis, and drug development activities where this compound is utilized.

## Core Physical and Chemical Data

**1,3-Dibromoacetone**, also known as 1,3-dibromo-2-propanone, is a halogenated ketone with the chemical formula  $C_3H_4Br_2O$ .<sup>[1][2][3]</sup> It is a valuable reagent in organic synthesis, often employed as a building block for various heterocyclic compounds and as a cross-linking agent.<sup>[4]</sup> The following table summarizes its key physical properties.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub> O <sup>[1][2][3]</sup>
Molecular Weight	215.87 g/mol <sup>[1][2][5]</sup>
Appearance	White to light yellow or pale brown solid (crystals, powder, or fused solid) <sup>[3][6][7]</sup>
Melting Point	29-30 °C (84.2-86 °F) <sup>[1][6][8][9][10]</sup>
Boiling Point	97-98 °C (206.6-208.4 °F) at 21 mmHg <sup>[1][6][9][10][11]</sup>
Density	2.12 g/cm <sup>3</sup> <sup>[8][12]</sup>
Solubility	Soluble in acetone, chloroform, dichloromethane, and methanol. <sup>[1][4][8]</sup> Some sources indicate it is also soluble in water. <sup>[4]</sup>
Flash Point	102 °C (215.6 °F) <sup>[1][6][9]</sup>
CAS Number	816-39-7 <sup>[1][2][6]</sup>

## Experimental Protocols for Determination of Physical Properties

The following sections detail the standard experimental methodologies for determining the key physical properties of organic compounds like **1,3-dibromoacetone**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point can be determined using a melting point apparatus, such as a Mel-Temp apparatus or a Thiele tube.

Procedure using a Mel-Temp Apparatus:

- A small, dry sample of **1,3-dibromoacetone** is finely crushed and packed into a capillary tube, which is sealed at one end.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure accurate measurement.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the substance.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Capillary Method (Siwoloboff's Method):

- A small amount of liquid **1,3-dibromoacetone** is placed in a small test tube (fusion tube).
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer and heated in a liquid bath (e.g., paraffin oil) within a Thiele tube to ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Density Determination

Density is the mass of a substance per unit volume. For a solid like **1,3-dibromoacetone**, the density can be determined by measuring its mass and the volume it displaces.

Displacement Method:

- The mass of a sample of **1,3-dibromoacetone** is measured using an analytical balance.
- A graduated cylinder is partially filled with a liquid in which **1,3-dibromoacetone** is insoluble (e.g., water, if solubility is low enough for this measurement, or an alternative non-solvent). The initial volume of the liquid is recorded.
- The weighed solid is carefully submerged in the liquid in the graduated cylinder.
- The new volume of the liquid is recorded. The difference between the final and initial volumes gives the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Qualitative Solubility Test:

- A small, measured amount of **1,3-dibromoacetone** (e.g., 10 mg) is placed in a test tube.
- A small, measured volume of the solvent (e.g., 1 mL of water, ethanol, acetone, etc.) is added to the test tube.
- The mixture is agitated or stirred thoroughly for a set period.
- The mixture is visually inspected to determine if the solid has dissolved completely, partially, or not at all. This can be repeated with different solvents to create a solubility profile.

## Experimental Workflow: Synthesis of Polysubstituted Furans

**1,3-Dibromoacetone** is a key reactant in the synthesis of various heterocyclic compounds. One such application is the synthesis of polysubstituted furans through reaction with  $\beta$ -ketoesters. The general workflow for this type of reaction is depicted below.



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Caption: General workflow for the synthesis of polysubstituted furans using **1,3-dibromoacetone**.

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